

JNJ-38158471: A Potent and Selective VEGFR-2 Kinase Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-38158471

Cat. No.: B15579763

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

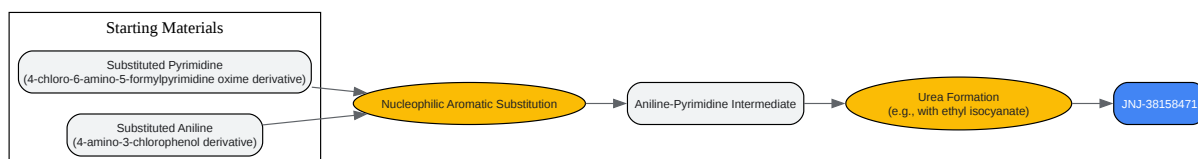
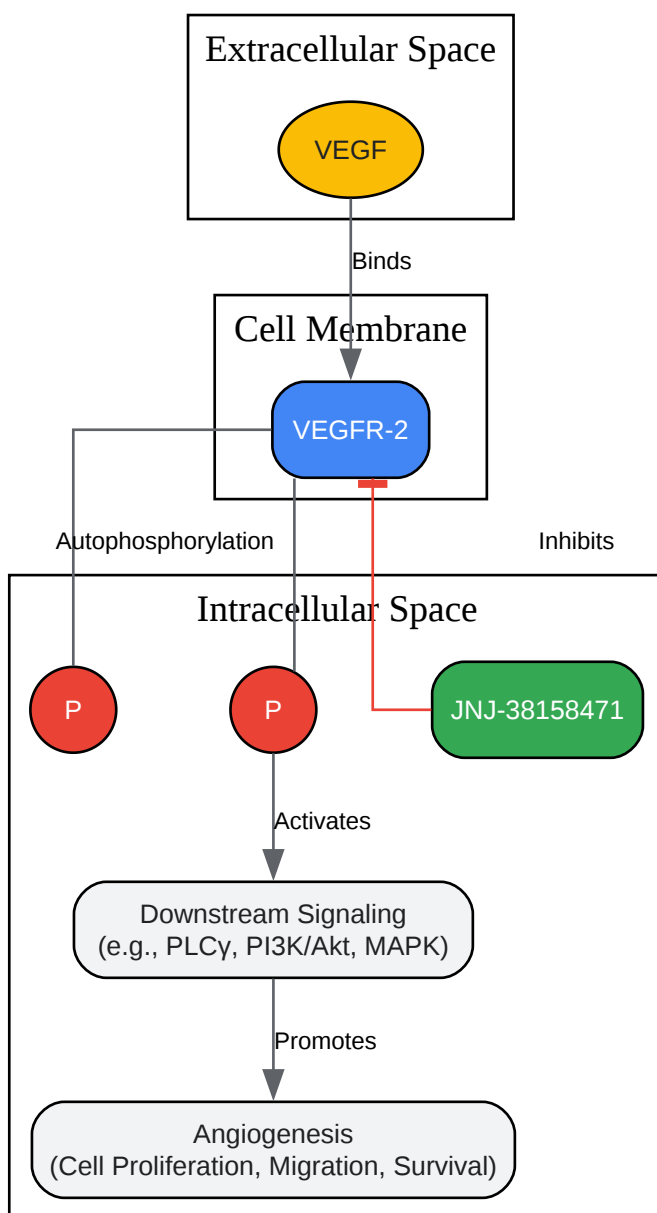
Abstract

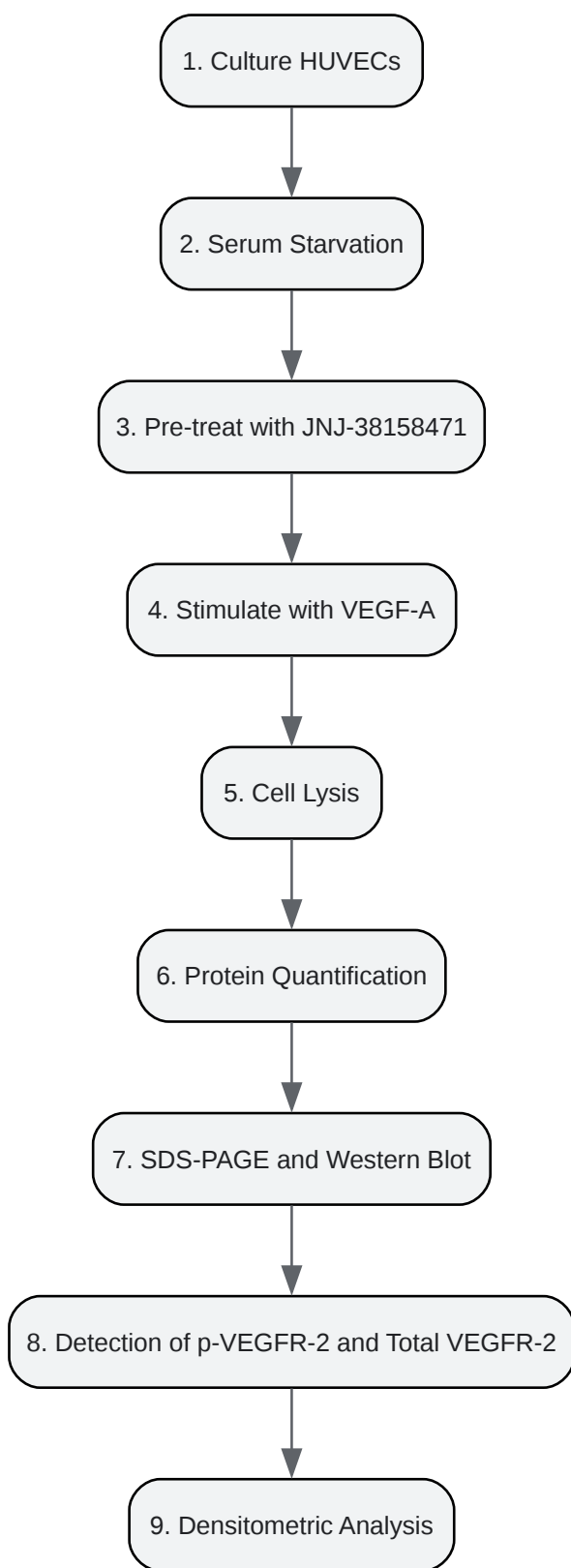
JNJ-38158471 is a potent and selective, orally bioavailable small molecule inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. By targeting the ATP-binding site of the VEGFR-2 tyrosine kinase, **JNJ-38158471** effectively abrogates VEGF-induced signaling pathways implicated in tumor growth and neovascularization. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **JNJ-38158471**, including detailed experimental protocols and pathway visualizations to support further research and development.

Chemical Structure and Properties

JNJ-38158471, with the IUPAC name 1-{4-[6-amino-5-(methoxyimino-methyl)-pyrimidin-4-yl]oxy}-2-chloro-phenyl}-3-ethyl-urea, is a novel oxime derivative.^[1]

Chemical Structure:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JNJ-38158471 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- To cite this document: BenchChem. [JNJ-38158471: A Potent and Selective VEGFR-2 Kinase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579763#jnj-38158471-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com